

Personal protective equipment for handling 2-Methyl-4-propyl-1,3-oxathiane

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Compound of Interest

Compound Name: 2-Methyl-4-propyl-1,3-oxathiane

Cat. No.: B1203451

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Essential Safety and Handling Guide for 2-Methyl-4-propyl-1,3-oxathiane

This guide provides immediate, essential safety and logistical information for the handling and disposal of **2-Methyl-4-propyl-1,3-oxathiane** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Property	Value
CAS Number	67715-80-4[1]
Molecular Formula	C ₈ H ₁₆ OS[1]
Molecular Weight	160.28 g/mol [1]
Appearance	Colorless to pale yellow clear liquid[2][3]
Boiling Point	218-220 °C[1][4]
Density	0.975 g/mL at 25 °C[1][4]
Flash Point	50 °C (122 °F) - closed cup[1]
Signal Word	Warning[1][5]

Operational Plan: Safe Handling Protocol

1. Engineering Controls:

- Work in a well-ventilated area. If handled uncovered, local exhaust ventilation must be used.
[\[6\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[7\]](#)[\[8\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[7\]](#)[\[8\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)[\[5\]](#)
- Hand Protection: Handle with gloves. Butyl-rubber gloves are recommended. Inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[\[7\]](#)
- Skin and Body Protection: Wear protective clothing.[\[7\]](#)
- Respiratory Protection: If ventilation is inadequate, use a multi-purpose combination respirator cartridge (US) or type ABEK (EN14387) respirator filter.[\[5\]](#) A dust mask type N95 (US) has also been suggested.[\[1\]](#)

3. Handling Procedures:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Use only non-sparking tools.[\[7\]](#)[\[8\]](#)
- Avoid breathing mist, vapors, or spray.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)

Disposal Plan: Waste Management

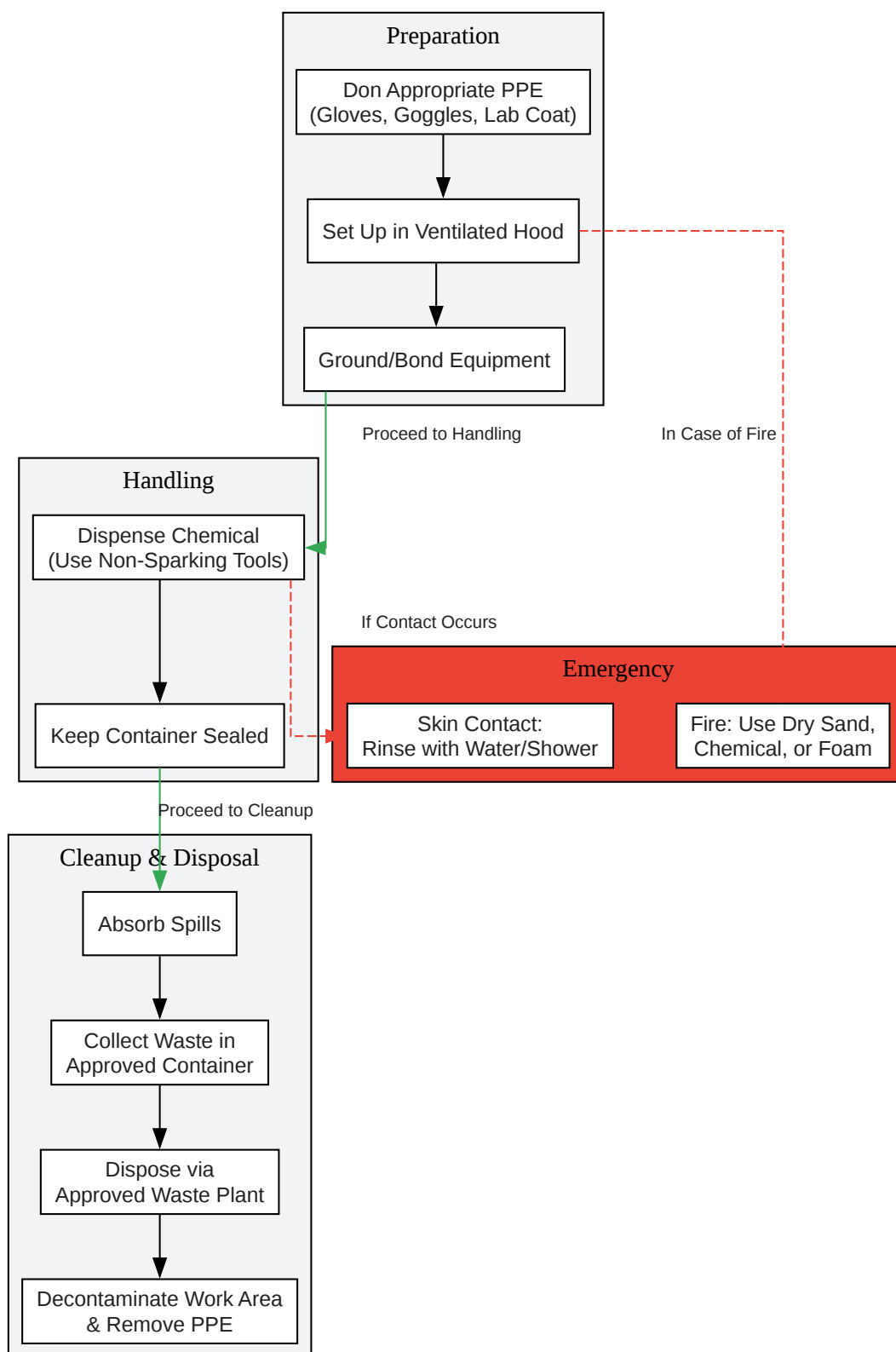
1. Spill and Leak Cleanup:

- Absorb spills with liquid-binding material such as sand, diatomaceous earth, or acid/universal binding agents.[\[6\]](#)[\[10\]](#)
- Collect the absorbed material and treat it as hazardous waste as prescribed in the waste disposal section.[\[6\]](#)[\[10\]](#)
- Prevent the product from entering drains or surface water.[\[6\]](#)[\[7\]](#)[\[10\]](#)

2. Waste Disposal:

- Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Contaminated packaging should be handled in the same way as the substance itself.[\[6\]](#)[\[10\]](#)
Non-contaminated packages may be recycled.[\[6\]](#)[\[10\]](#)

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-Methyl-4-propyl-1,3-oxathiane**.

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